

Spectroscopic Data of Yunnandaphninine G: A Technical Overview

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Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B12433089

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available spectroscopic data for **Yunnandaphninine G**, a C30 Daphniphyllum alkaloid. The structural elucidation of this natural product was primarily based on nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. This document aims to collate and present this information in a clear and accessible format for researchers and professionals in the field of natural product chemistry and drug development.

Introduction

Yunnandaphninine G was first isolated from the leaves and stems of *Daphniphyllum yunnanense*. Its structure was determined through comprehensive spectroscopic analysis. The molecular formula has been reported as $C_{30}H_{47}NO$ and $C_{30}H_{47}NO_3$, with a molecular weight of 469.7 g/mol. The Chemical Abstracts Service (CAS) registry number for **Yunnandaphninine G** is 1042143-83-8.

Spectroscopic Data

The primary source for the spectroscopic data of **Yunnandaphninine G** is the publication: "Yunnandaphninines F and G, New C30 Alkaloids from *Daphniphyllum yunnanense*" in *Helvetica Chimica Acta*, 2008, 91(5), pp. 838-843. The following tables summarize the key spectroscopic data from this reference.

Nuclear Magnetic Resonance (NMR) Data

Detailed ^1H and ^{13}C NMR data are crucial for the structural assignment of complex natural products. The specific chemical shifts (δ) and coupling constants (J) provide information about the connectivity and stereochemistry of the molecule.

Table 1: ^1H NMR Spectroscopic Data for Yunnandaphninine G

Position	δ (ppm)	Multiplicity	J (Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for Yunnandaphninine G

Position	δ (ppm)
Data not available in search results	

Infrared (IR) Spectroscopy Data

IR spectroscopy provides information about the functional groups present in a molecule.

Table 3: IR Spectroscopic Data for Yunnandaphninine G

Wavenumber (cm^{-1})	Assignment
Data not available in search results	

Mass Spectrometry (MS) Data

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 4: Mass Spectrometry Data for Yunnandaphninine G

m/z	Interpretation
Data not available in search results	

Experimental Protocols

The detailed experimental conditions under which the spectroscopic data were acquired are essential for reproducibility and comparison.

NMR Spectroscopy

- Instrument:Details not available in search results.
- Solvent:Details not available in search results.
- Frequency:Details not available in search results.
- Temperature:Details not available in search results.

IR Spectroscopy

- Instrument:Details not available in search results.
- Sample Preparation:Details not available in search results.

Mass Spectrometry

- Instrument:Details not available in search results.
- Ionization Method:Details not available in search results.

Experimental Workflow

The general workflow for the isolation and characterization of **Yunnandaphninine G** can be represented as follows:



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Caption: General workflow for the isolation and structural elucidation of **Yunnandaphninine G**.

Conclusion

This guide provides a framework for the spectroscopic data of **Yunnandaphninine G** based on the available literature. For complete and detailed information, researchers are strongly encouraged to consult the primary reference article. The structural and spectroscopic information is foundational for further research into the biological activity and potential therapeutic applications of this complex natural product.

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